

AZD-8529: A Technical Guide for Neuroscience Research Applications

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Compound of Interest

Compound Name: AZD-8529
CAS No.: 1092453-15-0
Cat. No.: B1666240

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD-8529 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2).^[1] As a PAM, **AZD-8529** does not activate the receptor directly but potentiates the effect of the endogenous ligand, glutamate.^{[2][3]} This mechanism offers a more nuanced modulation of glutamatergic neurotransmission compared to direct agonists, which has generated significant interest in its potential therapeutic applications for various neurological and psychiatric disorders. This technical guide provides a comprehensive overview of **AZD-8529**, including its pharmacological properties, preclinical findings, and detailed experimental protocols to facilitate its use in neuroscience research.

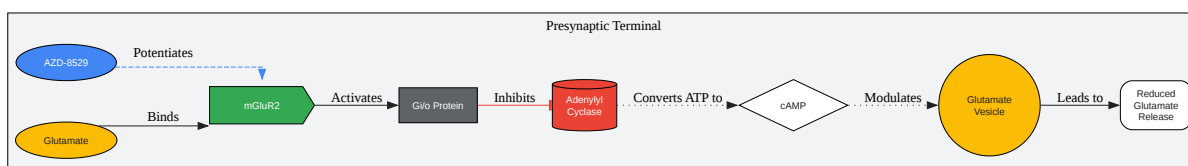
Pharmacological Profile

AZD-8529 exhibits high potency and selectivity for the mGluR2 receptor. Its pharmacological characteristics have been determined through a variety of in vitro assays.

Parameter	Value	Species/Assay Condition	Reference
Binding Affinity (K _i)	16 nM	Recombinantly expressed mGluR2	[1]
Functional Potency (EC ₅₀)	195 nM	Potentiation of glutamate effect on mGluR2	[1]
195 ± 62 nM	[35S]GTPγS binding in CHO cells expressing human mGluR2	[4]	
285 ± 20 nM	Fluorescence-based assay	[4]	
Maximum Glutamate EC ₅₀ Shift	7.4-fold	In vitro assay	[1]
Maximum Potentiation of E _{max}	1.3-fold (110% ± 11%)	In vitro assay	[1][4]
Selectivity	Weak PAM for mGluR5 (EC ₅₀ of 3.9 μM)	Recombinantly expressed mGluR5 in HEK cells	[1]
Antagonism for mGluR8 (IC ₅₀ of 23 μM)	Recombinantly expressed mGluR8 in HEK cells	[1]	
>50% inhibition at Adenosine A3 receptors	Radioligand binding assay (at 10 μM)	[4]	
IC ₅₀ = 4.73 μM at Norepinephrine Transporter (NET)	Radioligand binding assay	[4]	

Signaling Pathway of AZD-8529

AZD-8529, as a positive allosteric modulator of mGluR2, enhances the receptor's response to glutamate. The mGluR2 is a Gi/o-coupled receptor, and its activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. This signaling cascade ultimately modulates ion channel activity and neurotransmitter release.



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AZD-8529 enhances glutamate-mediated mGluR2 signaling.

Preclinical and Clinical Studies

AZD-8529 has been evaluated in a range of preclinical models and in human clinical trials.

Preclinical Efficacy

Model	Species	Dosing	Key Findings	Reference
Schizophrenia Model (PCP-induced hyper-locomotion)	Murine	57.8 to 115.7 mg/kg, sc	Reversed hyper-locomotion	[1]
Nicotine Self-Administration	Squirrel Monkeys	0.3-3 mg/kg, i.m.	Decreased nicotine self-administration without affecting food self-administration.	[4] [5]
Nicotine Seeking (Reinstatement)	Squirrel Monkeys	Not specified	Reduced nicotine priming- and cue-induced reinstatement.	[4] [5]
Nicotine-Induced Dopamine Release	Rats	Not specified	Decreased nicotine-induced dopamine release in the nucleus accumbens shell.	[4] [5]
Alcohol Self-Administration	Rats	Not specified	Decreased alcohol self-administration at doses that did not affect saccharin self-administration or locomotion.	[6]
Cue-Induced Alcohol Seeking	Rats	20 and 40 mg/kg, s.c.	Blocked cue-induced alcohol seeking. This effect was absent in rats	[7]

			lacking functional mGluR2s.
Methamphetamine Seeking (Incubation of Craving)	Rats	20 and 40 mg/kg, s.c.	Decreased 'incubated' cue-induced methamphetamine seeking after prolonged abstinence. [8]

Clinical Studies

Population	Dosing	Duration	Key Findings	Reference
Healthy Volunteers	Single doses up to 310 mg; repeated doses up to 250 mg once daily	15 days	Generally well-tolerated. Mild adverse events included headache and gastrointestinal upsets. Good blood-brain barrier penetration.	[1]
Patients with Schizophrenia	40 mg every second day	28 days	No significant improvement in PANSS total, negative, or positive symptom subscale scores compared to placebo.	[1][9]
Patients with Schizophrenia	80 mg daily	3 days	No average effects on symptoms or cognition, but did increase fMRI activation in frontostriatal regions during a working memory task.	[2]

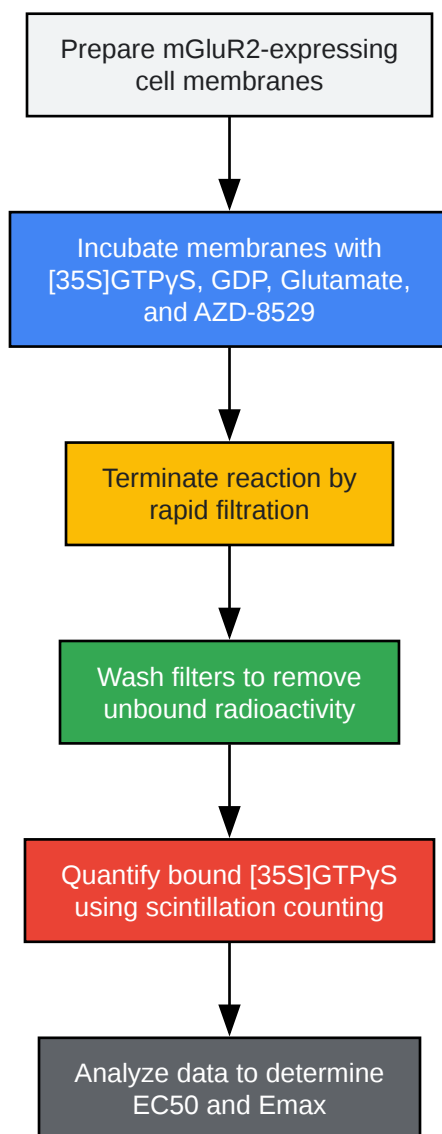
Experimental Protocols

In Vitro Functional Assay: [35S]GTPyS Binding

This assay measures the potentiation of G-protein activation by **AZD-8529** in the presence of glutamate.

Methodology:

- **Membrane Preparation:** Prepare membranes from Chinese Hamster Ovary (CHO) cells stably expressing the human mGluR2 receptor.
- **Assay Buffer:** Use a buffer containing 20 mM HEPES, 100 mM NaCl, and 10 mM MgCl₂, at pH 7.4.
- **Incubation:** In a 96-well plate, combine the cell membranes (10-20 µg protein/well), GDP (10 µM), [35S]GTPγS (0.1 nM), varying concentrations of L-glutamate, and varying concentrations of **AZD-8529**.
- **Reaction:** Incubate the mixture at 30°C for 60 minutes.
- **Termination:** Stop the reaction by rapid filtration through GF/B filters using a cell harvester.
- **Washing:** Wash the filters three times with ice-cold assay buffer.
- **Quantification:** Measure the radioactivity retained on the filters using a liquid scintillation counter.
- **Data Analysis:** Determine the EC₅₀ and E_{max} values by fitting the data to a sigmoidal dose-response curve using non-linear regression.



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Workflow for the [35S]GTPyS binding assay.

In Vivo Microdialysis for Neurotransmitter Release

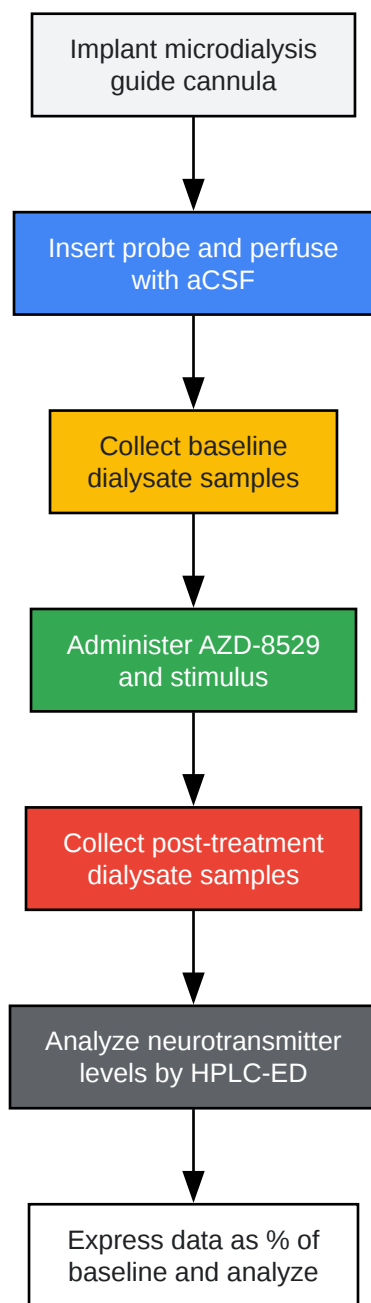
This technique allows for the measurement of extracellular neurotransmitter levels in specific brain regions of awake, freely moving animals.

Methodology:

- **Surgical Implantation:** Anesthetize the animal (e.g., Sprague-Dawley rat) and stereotactically implant a microdialysis guide cannula targeting the brain region of interest (e.g., nucleus

accumbens shell). Allow for a recovery period of 20-24 hours.

- **Probe Insertion:** On the day of the experiment, insert a microdialysis probe through the guide cannula.
- **Perfusion:** Perfuse the probe with artificial cerebrospinal fluid (aCSF) at a constant flow rate (e.g., 1-2 μ l/min).
- **Basal Sample Collection:** Collect baseline dialysate samples every 20 minutes for at least one hour to establish a stable baseline of neurotransmitter levels.
- **Drug Administration:** Administer **AZD-8529** (and the stimulus, e.g., nicotine) via the desired route (e.g., subcutaneous).
- **Post-Treatment Sample Collection:** Continue collecting dialysate samples at regular intervals for a specified period post-administration.
- **Sample Analysis:** Analyze the concentration of the neurotransmitter (e.g., dopamine) in the dialysate samples using high-performance liquid chromatography with electrochemical detection (HPLC-ED).
- **Data Analysis:** Express the post-treatment neurotransmitter levels as a percentage of the baseline levels and analyze for statistical significance.



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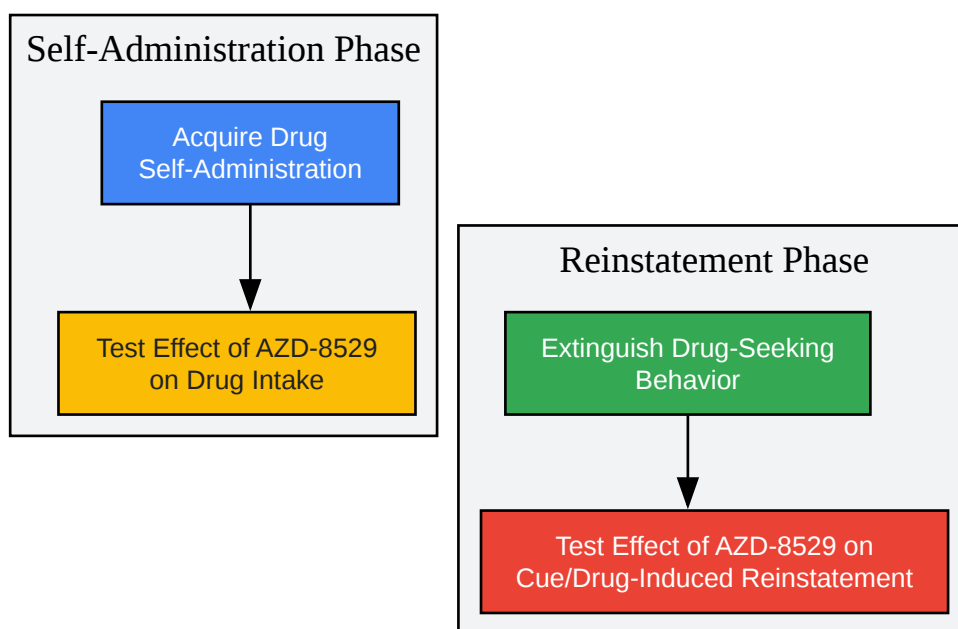
Workflow for in vivo microdialysis experiments.

Behavioral Assay: Drug Self-Administration and Reinstatement

This paradigm is used to assess the reinforcing properties of a drug and the potential of a compound to prevent relapse.

Methodology:

- **Catheter Implantation:** Surgically implant an intravenous catheter into the jugular vein of the animal (e.g., squirrel monkey or rat).
- **Acquisition of Self-Administration:** Place the animal in an operant chamber equipped with two levers. Train the animal to press the active lever to receive an intravenous infusion of the drug (e.g., nicotine). The inactive lever has no programmed consequences. Continue training until a stable pattern of responding is established.
- **AZD-8529 Treatment:** Once self-administration is stable, administer **AZD-8529** prior to the self-administration session to evaluate its effect on drug intake.
- **Extinction:** Following the self-administration phase, begin extinction training where presses on the active lever no longer result in drug infusion. Continue until responding on the active lever is significantly reduced.
- **Reinstatement Test:** After extinction, test for reinstatement of drug-seeking behavior by presenting a priming dose of the drug or drug-associated cues. Administer **AZD-8529** before the reinstatement test to assess its ability to block the re-emergence of drug-seeking behavior.
- **Data Analysis:** Record the number of active and inactive lever presses. Analyze the data using appropriate statistical methods (e.g., ANOVA) to compare responding across different treatment conditions.



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Logical flow of the self-administration and reinstatement paradigm.

Conclusion

AZD-8529 is a valuable research tool for investigating the role of the mGluR2 receptor in various physiological and pathological processes in the central nervous system. Its high potency and selectivity make it a precise pharmacological probe. While clinical trials in schizophrenia have not demonstrated efficacy for improving primary symptoms, preclinical data strongly suggest its potential in the context of substance use disorders. The detailed methodologies provided in this guide are intended to support further research into the therapeutic promise of mGluR2 positive allosteric modulation.

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References

- 1. AZD8529 [openinnovation.astrazeneca.com]
- 2. Effect of mGluR2 Positive Allosteric Modulation on Frontostriatal Working Memory Activation in Schizophrenia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. The mGluR2 Positive Allosteric Modulator, AZD8529, and Cue-Induced Relapse to Alcohol Seeking in Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. The novel metabotropic glutamate receptor 2 positive allosteric modulator, AZD8529, decreases nicotine self-administration and relapse in squirrel monkeys - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. The Novel Metabotropic Glutamate Receptor 2 Positive Allosteric Modulator, AZD8529, Decreases Nicotine Self-Administration and Relapse in Squirrel Monkeys - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Effect of novel allosteric modulators of metabotropic glutamate receptors on drug self-administration and relapse: a review of preclinical studies and their clinical implications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. The mGluR2 Positive Allosteric Modulator, AZD8529, and Cue-Induced Relapse to Alcohol Seeking in Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Effect of the novel positive allosteric modulator of mGluR2 AZD8529 on incubation of methamphetamine craving after prolonged voluntary abstinence in a rat model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. AZD8529, a positive allosteric modulator at the mGluR2 receptor, does not improve symptoms in schizophrenia: A proof of principle study - PubMed [pubmed.ncbi.nlm.nih.gov]
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